

6-Heptadecene CAS number and molecular weight

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Compound of Interest

Compound Name: 6-Heptadecene

Cat. No.: B15463239

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An In-Depth Technical Guide to 6-Heptadecene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Heptadecene**, including its chemical and physical properties, proposed synthesis and analytical methodologies, and a summary of its known biological context. This document is intended to serve as a valuable resource for professionals in research and development.

Core Chemical Data

6-Heptadecene is an unsaturated hydrocarbon with the molecular formula $C_{17}H_{34}$. It exists as two geometric isomers, (Z)-**6-Heptadecene** (cis) and (E)-**6-Heptadecene** (trans).

Identifier	Value	Source
Molecular Formula	$C_{17}H_{34}$	--INVALID-LINK--
Molecular Weight	238.45 g/mol	--INVALID-LINK--, --INVALID-LINK--
General CAS Number	26266-05-7	--INVALID-LINK--

While a specific CAS registry number for (Z)-**6-Heptadecene** and (E)-**6-Heptadecene** could not be definitively ascertained from the available literature, CAS numbers for other

heptadecene isomers are well-documented. For instance, the CAS number for 1-Heptadecene is 6765-39-5 and for (Z)-8-heptadecene is 16369-12-3.[1][2]

Physical and Chemical Properties

Experimentally determined physical and chemical properties for **6-Heptadecene** are not readily available in public databases. However, data for other C17 alkenes, such as 1-Heptadecene and 8-Heptadecene, can provide useful estimations.

Property	1-Heptadecene	8-Heptadecene (estimated)	Source
Boiling Point	157-159 °C at 11 mmHg (approx. 300 °C at 760 mmHg)	305.41 °C at 760 mmHg	--INVALID-LINK--, --INVALID-LINK--
Melting Point	10-11 °C	Not Available	--INVALID-LINK--
Density	0.785 g/mL at 25 °C	Not Available	--INVALID-LINK--
Refractive Index	n _{20/D} 1.441	Not Available	--INVALID-LINK--

Experimental Protocols

Synthesis of 6-Heptadecene via Wittig Reaction

The Wittig reaction is a robust and widely used method for the stereoselective synthesis of alkenes from aldehydes or ketones and a phosphonium ylide.[3][4] This approach can be adapted for the synthesis of both (Z)- and (E)-**6-Heptadecene**.

Proposed Synthesis of (Z)-**6-Heptadecene**:

The synthesis of (Z)-**6-Heptadecene** can be achieved by reacting undecyltriphenylphosphonium bromide with hexanal. The use of a non-stabilized ylide under salt-free conditions typically favors the formation of the Z-isomer.

- Step 1: Preparation of the Phosphonium Salt. Undecyl bromide is reacted with triphenylphosphine in a suitable solvent like toluene to form undecyltriphenylphosphonium bromide.

- **Step 2: Ylide Formation.** The phosphonium salt is deprotonated using a strong base, such as n-butyllithium (n-BuLi), in an anhydrous aprotic solvent like tetrahydrofuran (THF) at a low temperature (e.g., -78 °C to 0 °C) to generate the corresponding ylide.
- **Step 3: Wittig Reaction.** Hexanal is added to the ylide solution, and the reaction mixture is allowed to warm to room temperature. The reaction proceeds through a betaine intermediate to form an oxaphosphetane, which then decomposes to yield (Z)-**6-Heptadecene** and triphenylphosphine oxide.
- **Step 4: Purification.** The product is purified from the triphenylphosphine oxide byproduct by column chromatography on silica gel.

Proposed Synthesis of (E)-**6-Heptadecene**:

To favor the formation of the E-isomer, a stabilized ylide or the Schlosser modification of the Wittig reaction can be employed.^[5] The Schlosser modification involves the use of a second equivalent of strong base to deprotonate the betaine intermediate, followed by protonation to form the more stable threo-betaine, which then eliminates to give the (E)-alkene.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds like **6-Heptadecene**.

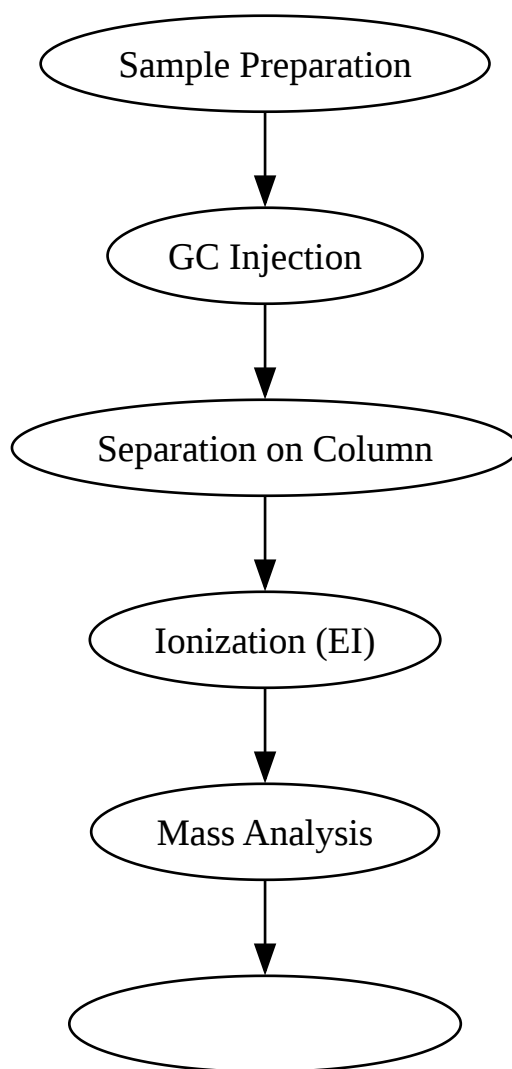
Proposed GC-MS Protocol:

- **Sample Preparation:** A dilute solution of the **6-Heptadecene** isomer in a volatile organic solvent (e.g., hexane or dichloromethane) is prepared.
- **Gas Chromatograph (GC) Conditions:**
 - **Column:** A non-polar capillary column, such as a DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness), is suitable for separating hydrocarbon isomers.
 - **Carrier Gas:** Helium at a constant flow rate of 1 mL/min.

- Injector Temperature: 250 °C.
- Oven Temperature Program: An initial temperature of 80 °C held for 2 minutes, followed by a ramp of 10 °C/min to 300 °C, and held for 10 minutes. This program should effectively separate C17 isomers.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: m/z 40-500.
 - Ion Source Temperature: 230 °C.
 - Transfer Line Temperature: 280 °C.

Expected Mass Spectrum Fragmentation:

The mass spectrum of **6-Heptadecene** is expected to show a molecular ion peak (M^+) at m/z 238. The fragmentation pattern will be characteristic of a long-chain alkene, with prominent peaks resulting from allylic cleavage and the loss of alkyl fragments. The fragmentation pattern can help in confirming the position of the double bond.



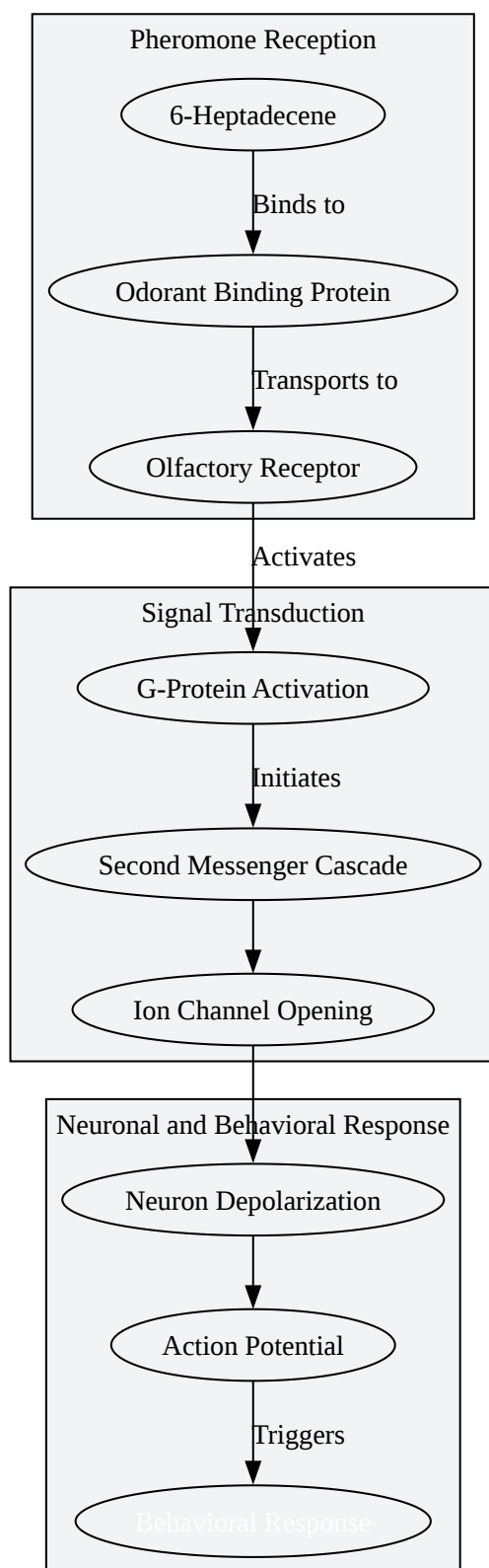
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Biological Context and Signaling

While comprehensive data on the specific biological roles of **6-Heptadecene** is limited, long-chain alkenes are known to play significant roles in chemical communication among insects, often acting as pheromones. For instance, derivatives of heptadecene have been identified as components of sex pheromones in some midge species.^[6] Although a direct signaling pathway for **6-Heptadecene** has not been elucidated, a hypothetical pathway for a generic long-chain alkene pheromone can be proposed.

Upon release by a female insect, the pheromone is detected by specialized olfactory sensory neurons in the antennae of a male of the same species. This binding event would likely trigger a G-protein coupled receptor (GPCR) cascade, leading to the opening of ion channels,

depolarization of the neuron, and the generation of an action potential. This signal is then transmitted to the antennal lobe and higher brain centers, resulting in a behavioral response, such as upwind flight towards the female.



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